

Qyl-685: A Z-Methenylcyclopropane Nucleoside with Potent Anti-HIV-1 Activity

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Compound of Interest

Compound Name: Qyl-685

Cat. No.: B1678686

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Qyl-685 is a novel Z-methenylcyclopropane nucleoside analog that has demonstrated significant promise as a potent inhibitor of the human immunodeficiency virus type 1 (HIV-1). As a member of the nucleoside reverse transcriptase inhibitor (NRTI) class of antiretroviral drugs, **Qyl-685** undergoes intracellular phosphorylation to its active triphosphate form, which then acts as a competitive inhibitor and chain terminator of HIV-1 reverse transcriptase (RT). This technical guide provides a comprehensive overview of **Qyl-685**, including its mechanism of action, quantitative antiviral activity, and detailed experimental protocols for its synthesis and evaluation.

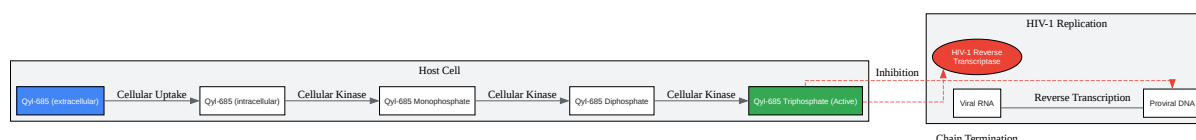
Introduction

The ongoing challenge in the management of HIV-1 infection is the emergence of drug-resistant viral strains. This necessitates the continuous development of novel antiretroviral agents with improved potency, favorable resistance profiles, and enhanced safety. Z-methenylcyclopropane nucleoside analogs represent a promising class of compounds designed to meet these needs. **Qyl-685**, a 2,6-diaminopurine derivative, is a standout molecule in this class, exhibiting potent activity against both wild-type and drug-resistant HIV-1 strains. A key structural feature of **Qyl-685** is the addition of a methyl phenyl phosphoro-L-alaninate moiety, which significantly enhances its anti-HIV-1 activity.

Mechanism of Action

The antiviral activity of **Qyl-685** is contingent upon its intracellular conversion to the active triphosphate metabolite. This process is initiated by cellular kinases, which sequentially phosphorylate the parent nucleoside analog.

Signaling Pathway of **Qyl-685** Activation and Action



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Figure 1: Proposed mechanism of action for **Qyl-685**.

Once formed, **Qyl-685** triphosphate competes with natural deoxyadenosine triphosphate (dATP) for incorporation into the nascent viral DNA chain by HIV-1 RT. The incorporation of **Qyl-685** monophosphate leads to chain termination due to the modified cyclopropane ring, which prevents the formation of a phosphodiester bond with the incoming nucleotide. This effectively halts viral DNA synthesis and, consequently, viral replication.

Quantitative Data Presentation

The antiviral activity of **Qyl-685** has been evaluated in various cell-based assays against different strains of HIV-1. The key parameters measured are the 50% effective concentration (EC50), the 50% inhibitory concentration (IC50), and the 50% cytotoxic concentration (CC50).

Parameter	HIV-1 Strain	Cell Line	Value (μM)	Reference
IC50	Wild-type (LAI)	MT-2	0.034	[1]
IC50	Zidovudine-resistant	-	Active	[1]
IC50	Didanosine-resistant	-	Active	[1]
IC50	Multi-dideoxynucleoside-resistant	-	Active	[1]
IC50	HIV-2 (ROD)	MT-2	0.38 ± 0.13	[1]
EC50	Wild-type (wt)	-	-	[2]
EC50	M184V mutant	-	11-fold higher than wt	[2]
EC50	M184I mutant	-	9-fold higher than wt	[2]
CC50	-	-	23	[2]

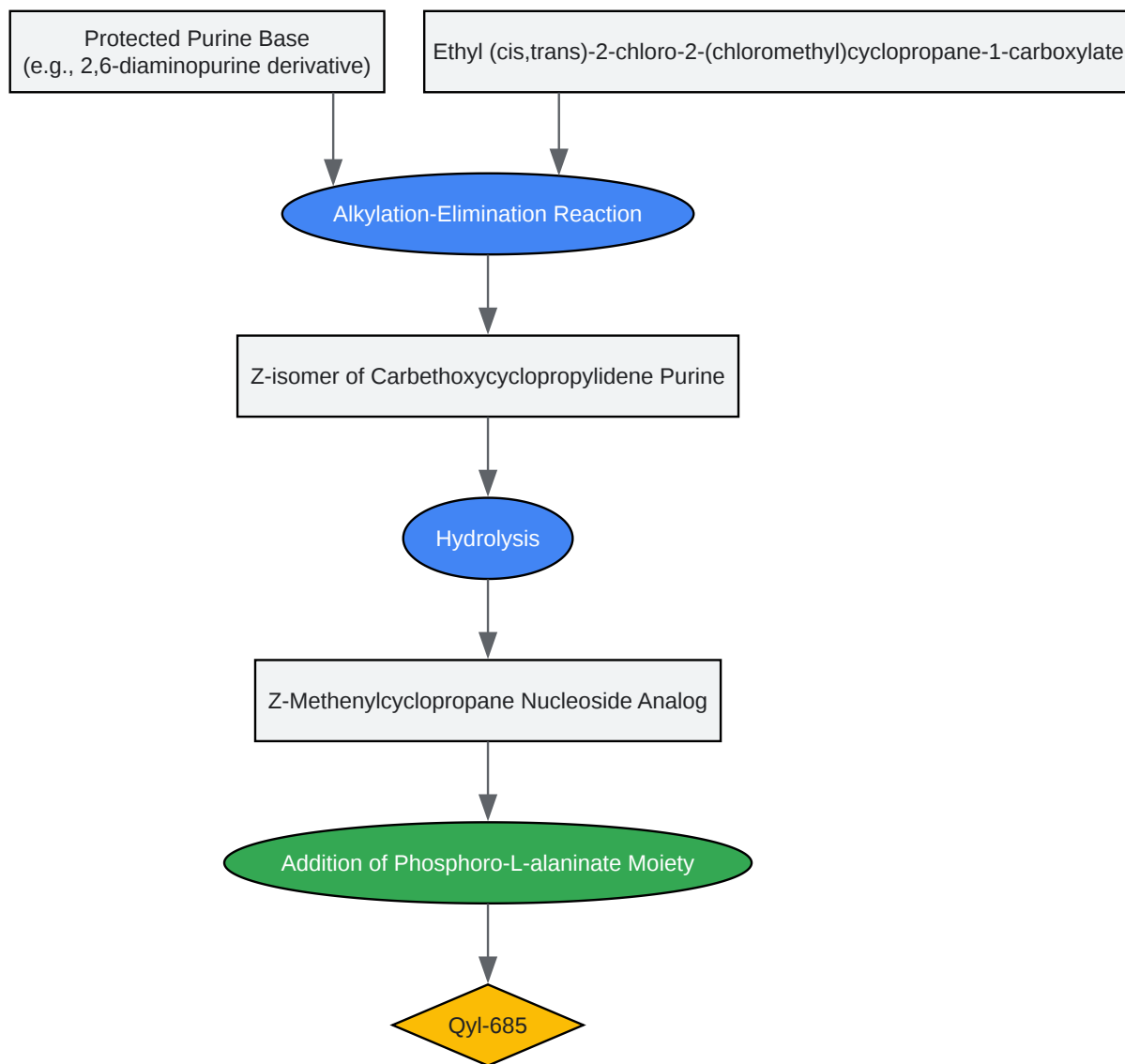
Table 1: In vitro anti-HIV-1 activity and cytotoxicity of **Qyl-685**.

Experimental Protocols

Synthesis of Z-Methenylcyclopropane Nucleoside Analogs (General Procedure)

The synthesis of Z-methenylcyclopropane nucleoside analogs like **Qyl-685** generally involves the stereoselective alkylation of a purine base with a suitable cyclopropane derivative.

Experimental Workflow for Synthesis



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Figure 2: General synthetic workflow for **Qyl-685**.

Methodology:

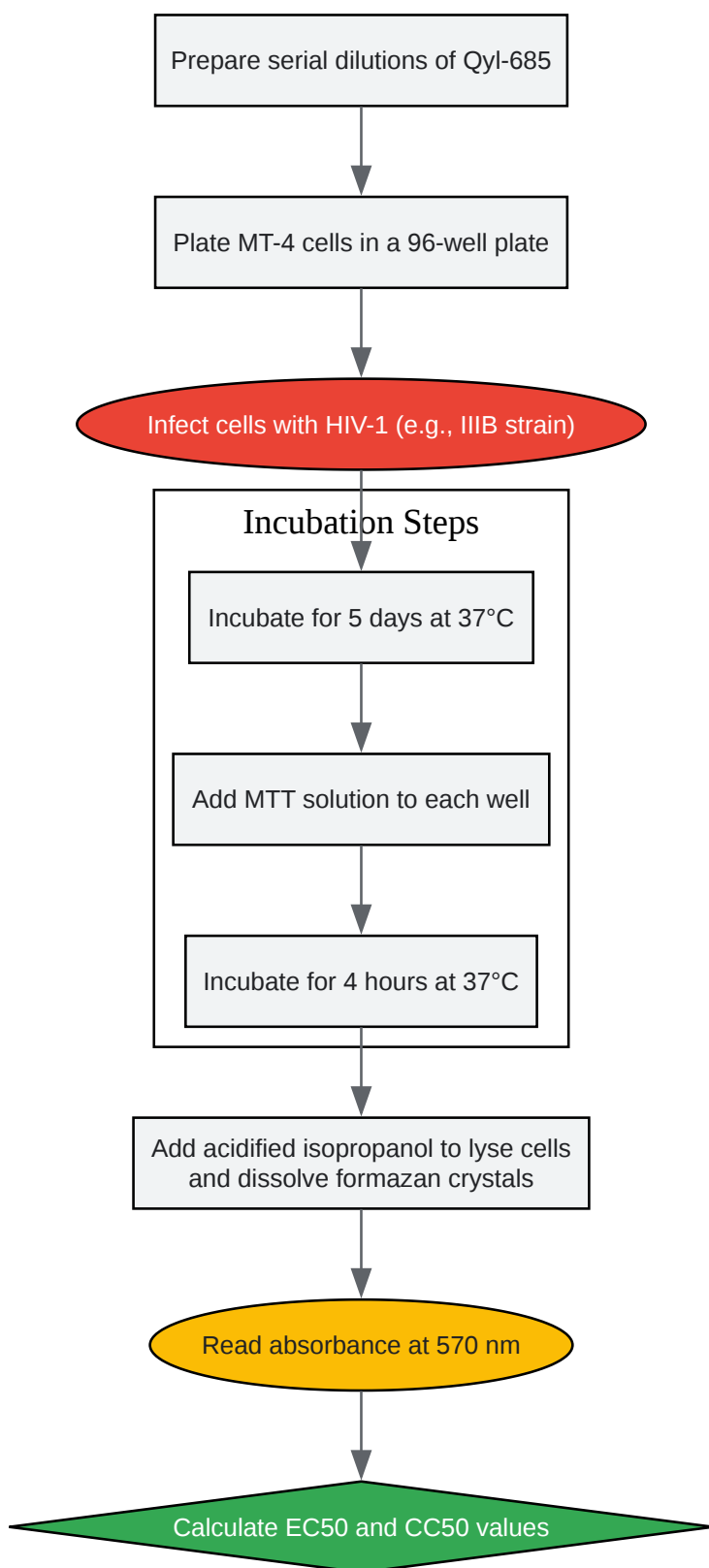
- Protection of the Purine Base: The 2,6-diaminopurine base is appropriately protected to ensure regioselective alkylation at the N9 position.

- **Alkylation-Elimination:** The protected purine is reacted with a stereoisomeric mixture of ethyl (cis,trans)-2-chloro-2-(chloromethyl)cyclopropane-1-carboxylate in the presence of a base (e.g., sodium hydride) in an aprotic solvent (e.g., DMF). This reaction proceeds via an alkylation-elimination mechanism to yield the (Z)- and (E)-isomers of the carbethoxycyclopropylidene purine.
- **Isomer Separation:** The desired Z-isomer is separated from the E-isomer using chromatographic techniques (e.g., column chromatography).
- **Hydrolysis:** The ester group on the cyclopropane ring is hydrolyzed to a carboxylic acid.
- **Reduction:** The carboxylic acid is reduced to a hydroxymethyl group.
- **Deprotection:** The protecting groups on the purine base are removed.
- **Phosphoro-L-alaninate Coupling:** The hydroxymethyl group is coupled with methyl phenyl phosphoro-L-alaninate to yield the final product, **Qyl-685**.

In Vitro HIV-1 Antiviral Activity Assay (MTT Method)

This protocol describes a cell-based assay to determine the anti-HIV-1 activity of a compound using the MTT [3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide] method, which measures cell viability.

Experimental Workflow for Antiviral Assay



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Figure 3: Workflow for the MTT-based antiviral activity assay.

Methodology:

- Cell Culture: Maintain MT-4 cells in RPMI 1640 medium supplemented with 10% fetal bovine serum, 100 U/mL penicillin, and 100 µg/mL streptomycin.
- Compound Preparation: Prepare a stock solution of **Qyl-685** in DMSO and make serial dilutions in culture medium.
- Assay Setup:
 - In a 96-well plate, add 100 µL of the diluted compound to triplicate wells.
 - Add 5 x 10⁴ MT-4 cells in 50 µL of medium to each well.
 - Add 50 µL of HIV-1 stock (e.g., strain IIIB) at a predetermined multiplicity of infection (MOI) to the appropriate wells.
 - Include control wells with cells only (for CC50 determination) and cells with virus but no compound.
- Incubation: Incubate the plate at 37°C in a 5% CO₂ incubator for 5 days.
- MTT Assay:
 - Add 20 µL of MTT solution (5 mg/mL in PBS) to each well.
 - Incubate for 4 hours at 37°C.
 - Add 100 µL of acidified isopropanol (0.04 N HCl in isopropanol) to each well to dissolve the formazan crystals.
- Data Analysis:
 - Read the absorbance at 570 nm using a microplate reader.
 - Calculate the percentage of cell protection (antiviral activity) and cell viability (cytotoxicity) for each compound concentration.

- Determine the EC50 and CC50 values by regression analysis.

Resistance Profile

A key aspect of any new antiretroviral agent is its susceptibility to resistance mutations. Studies have shown that the M184I and M184V mutations in the HIV-1 reverse transcriptase can confer reduced susceptibility to **Qyl-685**.^[2] However, the fold-increase in the EC50 for **Qyl-685** against these mutants is significantly less than that observed for some other NRTIs, such as lamivudine (3TC). This suggests that **Qyl-685** may retain partial activity against certain 3TC-resistant strains of HIV-1.

Conclusion

Qyl-685 is a potent Z-methenylcyclopropane nucleoside analog with significant in vitro activity against a range of HIV-1 strains, including those resistant to other nucleoside inhibitors. Its unique chemical structure and mechanism of action make it a compelling candidate for further preclinical and clinical development. The data and protocols presented in this guide provide a valuable resource for researchers in the field of antiretroviral drug discovery and development. Further investigation into the in vivo efficacy, pharmacokinetic properties, and detailed resistance profile of **Qyl-685** is warranted to fully elucidate its therapeutic potential.

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